

An In-Depth Technical Guide to Ferrous Iodide (Iron(II) Iodide)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ferrous Iodide

Cat. No.: B1584420

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **ferrous iodide** (FeI_2), an inorganic compound with significant applications in chemical synthesis and research. It covers its fundamental identifiers, physicochemical properties, experimental protocols for its preparation, and its roles in various scientific fields.

Chemical Identifiers

Precise identification is critical in research and development. **Ferrous iodide** is known by several names and is cataloged in numerous chemical databases. The following table summarizes its key identifiers.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Identifier Type	Value
CAS Number	7783-86-0
IUPAC Name	Iron(II) iodide
Synonyms	Ferrous iodide, Iron diiodide
EC Number	232-031-2
PubChem CID	82220
UNII	F5452U54PN
InChI	InChI=1S/Fe.2HI/h;2*1H/q+2;;/p-2
InChIKey	BQZGVMWPHXIKEQ-UHFFFAOYSA-L
SMILES	[Fe+2].[I-].[I-]
Molecular Formula	FeI ₂

Physicochemical Properties

The physical and chemical characteristics of **ferrous iodide** dictate its handling, storage, and application. It is a hygroscopic solid that is sensitive to air and moisture.^{[1][5]} The compound is soluble in water, ethanol, and diethyl ether.^{[1][6][7]} In solution and in the presence of moist air, it undergoes rapid oxidation.^{[1][6]}

Property	Value
Molar Mass	309.65 g/mol [1][6]
Appearance	White to off-white or grey powder; can also appear as a red-violet to black solid or gray-black powder.[1][2][6]
Density	5.315 g/cm ³ [1][6]
Melting Point	587 °C (1,089 °F; 860 K)[1][6]
Boiling Point	827 °C (1,521 °F; 1,100 K)[1][6]
Crystal Structure	Adopts the cadmium iodide (CdI ₂) crystal structure; Trigonal, space group P3m1.[1]
Magnetic Susceptibility (χ)	+13,600·10 ⁻⁶ cm ³ /mol[1]

Experimental Protocols

The synthesis of high-purity **ferrous iodide** is crucial for its use in sensitive applications. Anhydrous FeI₂ is extremely air-sensitive, and in situ preparation is often preferred to prevent oxidation.[8]

Method 1: In Situ Synthesis in Acetonitrile

This method is advantageous as it avoids the handling of the highly air-sensitive anhydrous FeI₂. [8]

- Objective: To prepare a solution of iron(II) iodide for immediate use in a subsequent reaction.
- Materials:
 - Iodine (I₂)
 - Iron powder (excess)
 - Acetonitrile (CH₃CN), anhydrous

- Schlenk flask with a Teflon stopcock
- Procedure:
 - Add an excess of iron powder and a stoichiometric amount of iodine to a Schlenk flask.
 - Add 25 mL of anhydrous acetonitrile.
 - Seal the flask and heat the reaction mixture. The synthesis is typically complete in about 30 minutes.[\[8\]](#)
 - The resulting colorless solution of FeI_2 is then used directly for the next synthetic step, such as the addition of a ligand.[\[8\]](#)

Method 2: Direct Reaction of Elements

This method produces anhydrous **ferrous iodide** directly.

- Objective: To synthesize solid, anhydrous iron(II) iodide.
- Materials:
 - Iron (Fe)
 - Iodine (I_2)
- Procedure:
 - The reaction is carried out by heating iron and iodine together at a temperature of 500 °C. [\[1\]](#)
 - The reaction proceeds according to the equation: $\text{Fe} + \text{I}_2 \rightarrow \text{FeI}_2$.[\[1\]](#)

Method 3: Aqueous Preparation

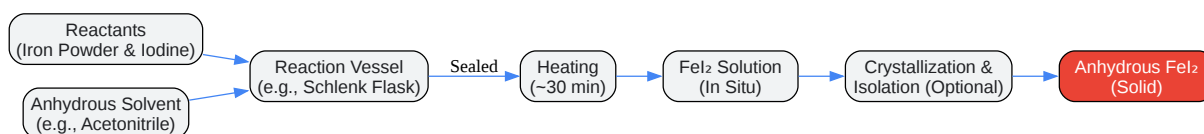
This method is suitable for creating aqueous solutions of **ferrous iodide**.

- Objective: To prepare an aqueous solution of FeI_2 .

- Materials:
 - Iron filings
 - Iodine
 - Deionized water
- Procedure:
 - Combine iron filings and iodine in water.[9]
 - Heat the mixture to facilitate the reaction. The solution will turn dark as the iodine reacts. [9]
 - Continue heating until the purple color of the iodine disappears, indicating its consumption. [9]
 - Filter the hot solution to remove excess iron and any solid impurities. The resulting green filtrate is an aqueous solution of **ferrous iodide**. [9]
 - Crystalline hydrates can be precipitated from these solutions.[1]

Visualization of Synthetic Workflow

The general laboratory synthesis of **ferrous iodide** from its elements can be visualized as a straightforward workflow.



[Click to download full resolution via product page](#)

Caption: Workflow for the in situ synthesis of **Ferrous Iodide**.

Applications in Research and Development

Ferrous iodide serves as a valuable reagent and catalyst in various chemical transformations.

- **Catalyst in Organic Reactions:** It is widely used as a catalyst in organic chemistry.[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[10\]](#)[\[11\]](#) Its applications include mediating C-N bond cross-coupling reactions and catalyzing reductive ring-opening reactions.[\[12\]](#)
- **Precursor for Other Compounds:** FeI_2 is used in the production of alkali iodides and in the synthesis of other iron compounds.[\[6\]](#)[\[10\]](#)
- **Coordination Chemistry:** It serves as a precursor for synthesizing complex coordination compounds, particularly with redox-active ligands.[\[8\]](#)

Safety and Handling

Proper handling of **ferrous iodide** is essential due to its chemical reactivity and potential hazards.

- **General Hazards:** The compound is harmful if swallowed, inhaled, or in contact with skin.[\[7\]](#)[\[13\]](#)[\[14\]](#) It causes skin irritation and serious eye irritation.[\[5\]](#)[\[14\]](#)[\[15\]](#)
- **Handling Precautions:**
 - Handle under a dry, inert atmosphere (e.g., argon or nitrogen) in a well-ventilated area or fume hood.[\[13\]](#)[\[16\]](#)
 - Avoid breathing dust.[\[5\]](#)[\[16\]](#)
 - Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[\[5\]](#)[\[13\]](#)[\[16\]](#)
- **Storage:**
 - Store in a tightly sealed container in a cool, dry place.[\[13\]](#)[\[16\]](#)
 - The material is hygroscopic and sensitive to air and light; protect from moisture and light.[\[5\]](#)[\[13\]](#)

- Incompatibilities: Avoid contact with strong acids, strong bases, and oxidizing agents.[5][15]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Iron(II) iodide - Wikipedia [en.wikipedia.org]
- 2. Ferrous Iodide | FeI₂ | CID 82220 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ferrous Iodide | CAS#: 7783-86-0 | Iofina [iofina.com]
- 4. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 5. fishersci.at [fishersci.at]
- 6. heegermaterials.com [heegermaterials.com]
- 7. chembk.com [chembk.com]
- 8. mdpi.com [mdpi.com]
- 9. Sciencemadness Discussion Board - Report on making Iron Iodide - Powered by XMB 1.9.11 [sciencemadness.org]
- 10. CAS 7783-86-0: Iron iodide (FeI₂) | CymitQuimica [cymitquimica.com]
- 11. Iron(II) iodide, anhydrous, 97% (metals basis) 2 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 12. academicworks.cuny.edu [academicworks.cuny.edu]
- 13. ltschem.com [ltschem.com]
- 14. echemi.com [echemi.com]
- 15. fishersci.com [fishersci.com]
- 16. Ferrous Iodide Also Iron (II) Iodide Tetrahydrate Manufacturers, SDS [mubychem.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Ferrous Iodide (Iron(II) Iodide)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584420#cas-number-and-identifiers-for-ferrous-iodide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com